

# A Technical Safety Guide for 2-Phenoxyppyridine-3-carbonyl chloride

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## Compound of Interest

**Compound Name:** 2-Phenoxyppyridine-3-carbonyl chloride

**Cat. No.:** B1350575

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## Introduction

**2-Phenoxyppyridine-3-carbonyl chloride** (CAS No. 51362-49-3) is a reactive acyl chloride derivative widely utilized as a chemical intermediate in organic and medicinal chemistry.<sup>[1][2]</sup> Its utility in constructing complex molecules, particularly in the synthesis of novel pharmaceutical candidates, is significant. However, the presence of the acyl chloride functional group imparts considerable reactivity and associated hazards. This guide provides a consolidated overview of its safety, handling, and physicochemical properties based on available data.

## Physical and Chemical Properties

The fundamental physical and chemical characteristics of **2-Phenoxyppyridine-3-carbonyl chloride** are summarized below. This data is essential for the safe design of experiments and handling procedures.

Property	Value	Reference
CAS Number	51362-49-3	<a href="#">[2]</a> <a href="#">[3]</a>
Molecular Formula	C <sub>12</sub> H <sub>8</sub> ClNO <sub>2</sub>	<a href="#">[1]</a> <a href="#">[4]</a>
Molecular Weight	233.65 g/mol	<a href="#">[1]</a> <a href="#">[4]</a>
Appearance	Solid	<a href="#">[5]</a>
Melting Point	90 - 95 °C	<a href="#">[2]</a> <a href="#">[4]</a>
Boiling Point	341.1 °C at 760 mmHg	<a href="#">[4]</a>
Density	1.3 g/cm <sup>3</sup>	<a href="#">[4]</a>
Purity	≥95% - 97%	<a href="#">[2]</a> <a href="#">[5]</a>

## Hazard Identification and Classification

**2-Phenoxyypyridine-3-carbonyl chloride** is classified as a hazardous substance. The following table summarizes its GHS hazard statements, which indicate significant risks upon exposure.[\[2\]](#)

GHS Hazard Code	Hazard Statement
H302	Harmful if swallowed.
H312	Harmful in contact with skin.
H314	Causes severe skin burns and eye damage.
H332	Harmful if inhaled.

Note: This classification highlights that the compound is corrosive and acutely toxic via multiple exposure routes.

## Experimental Protocols and Safe Handling

Due to its hazardous nature, strict adherence to safety protocols is mandatory. The compound reacts with moisture and is corrosive.[\[3\]](#)[\[6\]](#)

All operations involving this compound must be performed within a certified chemical fume hood while wearing appropriate Personal Protective Equipment (PPE). The logical workflow for safe handling is depicted below.

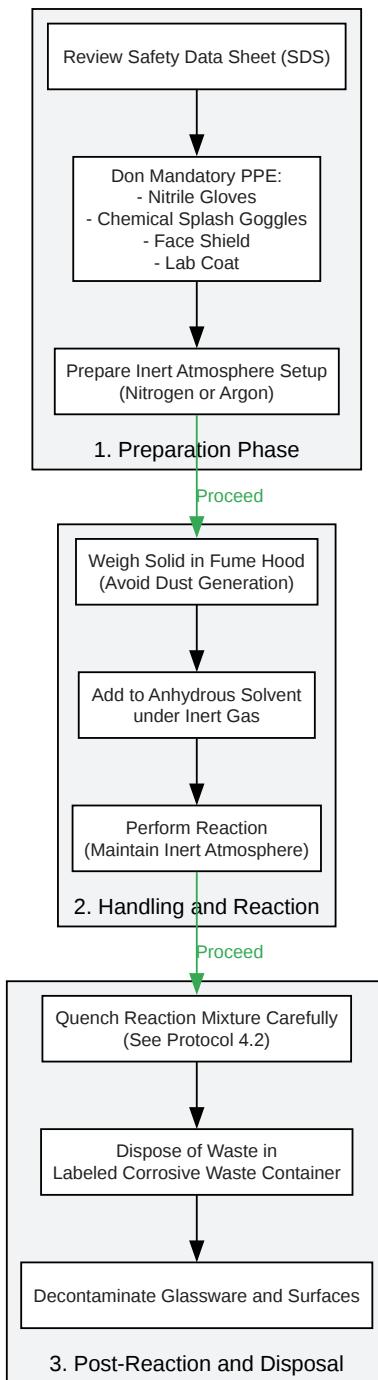


Figure 1: Safe Handling and Use Workflow

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Caption: A three-phase workflow for the safe laboratory handling of **2-Phenoxyypyridine-3-carbonyl chloride**.

In case of a spill, immediate and appropriate action is required to prevent exposure and environmental contamination.

- Evacuate: Alert personnel and evacuate the immediate spill area.
- Ventilate: Ensure the area is well-ventilated, using a chemical fume hood if the spill is contained within one.
- Protect: Do not attempt cleanup without appropriate PPE, including respiratory protection.
- Contain: For solid spills, avoid generating dust.<sup>[3][6]</sup> Gently cover the spill with a dry, inert absorbent material such as sand or vermiculite.
- Collect: Carefully sweep or scoop the contained material into a suitable, labeled container for hazardous waste disposal.<sup>[3]</sup>
- Decontaminate: Clean the spill area thoroughly.
- Report: Report the incident to the appropriate environmental health and safety officer.

## Reactivity and Incompatibilities

The high reactivity of the acyl chloride group defines the primary hazards of this compound. Its reaction with water is particularly hazardous, liberating toxic gas.

The reaction with water or moisture is rapid and exothermic, producing hydrochloric acid (HCl) gas. This reaction is the basis for its corrosive properties.

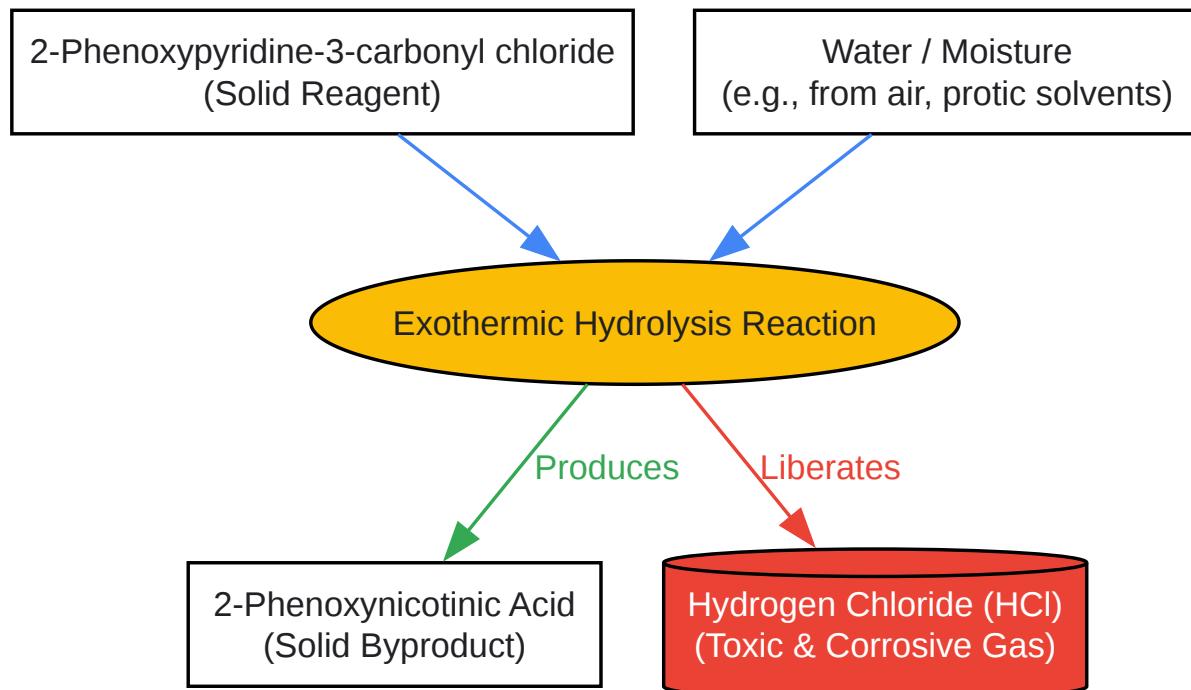


Figure 2: Hydrolysis Hazard Pathway

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Caption: The hazardous reaction pathway of **2-Phenoxychloride-3-carbonyl chloride** with water.

To prevent dangerous reactions, avoid contact with the following:

- Water and Moisture: Reacts to produce HCl gas.[\[6\]](#)
- Strong Oxidizing Agents: May lead to violent reactions.[\[6\]](#)
- Strong Acids & Bases: Can cause decomposition or vigorous reactions.[\[7\]](#)
- Alcohols & Amines: Reacts exothermically to form esters and amides, respectively.

## First Aid Measures

Immediate medical attention is required for all exposure routes. The recommended first aid procedures are summarized below.[6][7]

Exposure Route	First Aid Protocol
Inhalation	Remove person to fresh air. If breathing is difficult, administer oxygen. Seek immediate medical attention.[6]
Skin Contact	Immediately remove all contaminated clothing. Flush skin with copious amounts of water for at least 15 minutes. Seek immediate medical attention.[6]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, holding eyelids open. Remove contact lenses if present and easy to do. Seek immediate medical attention.[6]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. If conscious, give water to drink. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[6]

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## References

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